

How to prevent the degradation of Glycyrrhizic acid during storage.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycyrrhizic acid

Cat. No.: B7820763

[Get Quote](#)

Technical Support Center: Glycyrrhizic Acid Stability

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of **Glycyrrhizic Acid** (GA) during storage and experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause **Glycyrrhizic Acid** to degrade?

A1: The main factors contributing to the degradation of **Glycyrrhizic Acid** are pH, temperature, and light exposure. Hydrolysis is a major degradation pathway, particularly under acidic conditions, which can be accelerated by heat.[\[1\]](#)[\[2\]](#)[\[3\]](#) Photochemical degradation also occurs upon exposure to light.[\[1\]](#)

Q2: What is the optimal pH range for storing **Glycyrrhizic Acid** solutions?

A2: **Glycyrrhizic Acid** is most stable in a pH range of 4 to 9.[\[4\]](#) Below pH 4, precipitation of the acid form can occur.[\[4\]](#)[\[5\]](#) For maximum stability, especially in aqueous solutions, a pH of 8 is recommended.[\[6\]](#)

Q3: How does temperature affect the stability of **Glycyrrhizic Acid**?

A3: While **Glycyrrhizic Acid** has good heat stability, prolonged exposure to high temperatures can lead to degradation.^[4] Studies have shown it to be thermally stable when stored between 37°C and 55°C for up to 3 months.^[6] However, temperature is a significant factor in its degradation, particularly in the presence of other substances like honey during processing.^[3] For long-term storage, refrigeration (e.g., 4°C) is advisable.^[7]

Q4: Is **Glycyrrhizic Acid** sensitive to light?

A4: Yes, **Glycyrrhizic Acid** and its derivatives are susceptible to photodegradation.^[1] It is crucial to store both solid GA and its solutions in light-protected containers (e.g., amber vials) to prevent degradation.

Q5: What are the main degradation products of **Glycyrrhizic Acid**?

A5: The primary degradation pathway for **Glycyrrhizic Acid** is hydrolysis. This process involves the cleavage of the glycosidic bonds, resulting in the formation of glycyrrhetic acid 3-O-mono-β-D-glucuronide (GAMG) and subsequently glycyrrhetic acid (GE).^{[8][9][10]}

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitate forms in an aqueous solution of Glycyrrhizic Acid.	The pH of the solution is likely below 4. ^[5]	Adjust the pH of the solution to be within the stable range of 4-9 using a suitable buffer. For redissolving, warming the solution gently after pH adjustment may be necessary.
Loss of Glycyrrhizic Acid potency in a stored solution.	Degradation due to improper storage conditions (e.g., exposure to light, high temperature, or inappropriate pH).	Store solutions at a controlled cool temperature (e.g., 4°C), protected from light, and ensure the pH is between 4 and 9. ^{[4][1][6][7]} For long-term storage, consider preparing fresh solutions.
Unexpected peaks appear in HPLC/TLC analysis of a Glycyrrhizic Acid sample.	These are likely degradation products such as glycyrrhetic acid 3-O-mono-β-D-glucuronide (GAMG) or glycyrrhetic acid (GE). ^[9]	Review storage and handling procedures to identify potential causes of degradation (e.g., acid exposure, heat). Use the provided analytical methods to identify and quantify the degradation products.
Inconsistent experimental results using Glycyrrhizic Acid.	Variability in the purity of the Glycyrrhizic Acid due to degradation.	Always use freshly prepared solutions from a properly stored solid source. Validate the concentration and purity of your stock solution using a stability-indicating analytical method before use.

Degradation Summary

The following table summarizes the stability of **Glycyrrhizic Acid** under various stress conditions based on available literature.

Condition	Observation	Primary Degradation Products	Reference
Acidic (e.g., HCl)	Significant degradation	Glycyrrhetic acid 3-O-mono- β -D-glucuronide, Glycyrrhetic acid	[1][11]
Basic (e.g., NaOH)	Generally stable, salt formation may occur.	-	[1]
Neutral Hydrolysis	Stable	-	[1]
Oxidative (e.g., H ₂ O ₂)	Stable	-	[1]
Thermal (Dry Heat)	Stable	-	[1]
Thermal (Wet Heat)	Stable	-	[1]
Photochemical	Degradation occurs	Various photo-degraded products	[1]

Experimental Protocols

Protocol 1: Stability Testing of Glycyrrhizic Acid under Forced Degradation

This protocol outlines a procedure for assessing the stability of **Glycyrrhizic Acid** in bulk or formulated products as per ICH guidelines.

1. Preparation of Stock Solution:

- Prepare a stock solution of **Glycyrrhizic Acid** (e.g., 1 mg/mL) in a suitable solvent like methanol or a methanol-water mixture.[1]

2. Forced Degradation Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 1N HCl and reflux at 80°C for 2 hours in the dark.[1][12]

- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1N NaOH and reflux at 80°C for 2 hours in the dark.[1]
- Neutral Hydrolysis: Mix the stock solution with an equal volume of purified water and reflux at 80°C for 2 hours in the dark.[1]
- Oxidative Degradation: Mix the stock solution with an equal volume of 35% (v/v) H₂O₂ and keep at room temperature for 24 hours.[1]
- Thermal Degradation: Place the solid **Glycyrrhizic Acid** in an oven at 90°C for 4 hours.[1]
- Photodegradation: Expose the stock solution to direct daylight for 24 hours.[1]

3. Sample Analysis:

- Following exposure to the stress conditions, neutralize the acidic and basic solutions.
- Dilute all samples to a suitable concentration for analysis.
- Analyze the samples using a validated stability-indicating HPLC or HPTLC method (see Protocol 2).

Protocol 2: Stability-Indicating RP-HPLC Method for Glycyrrhizic Acid

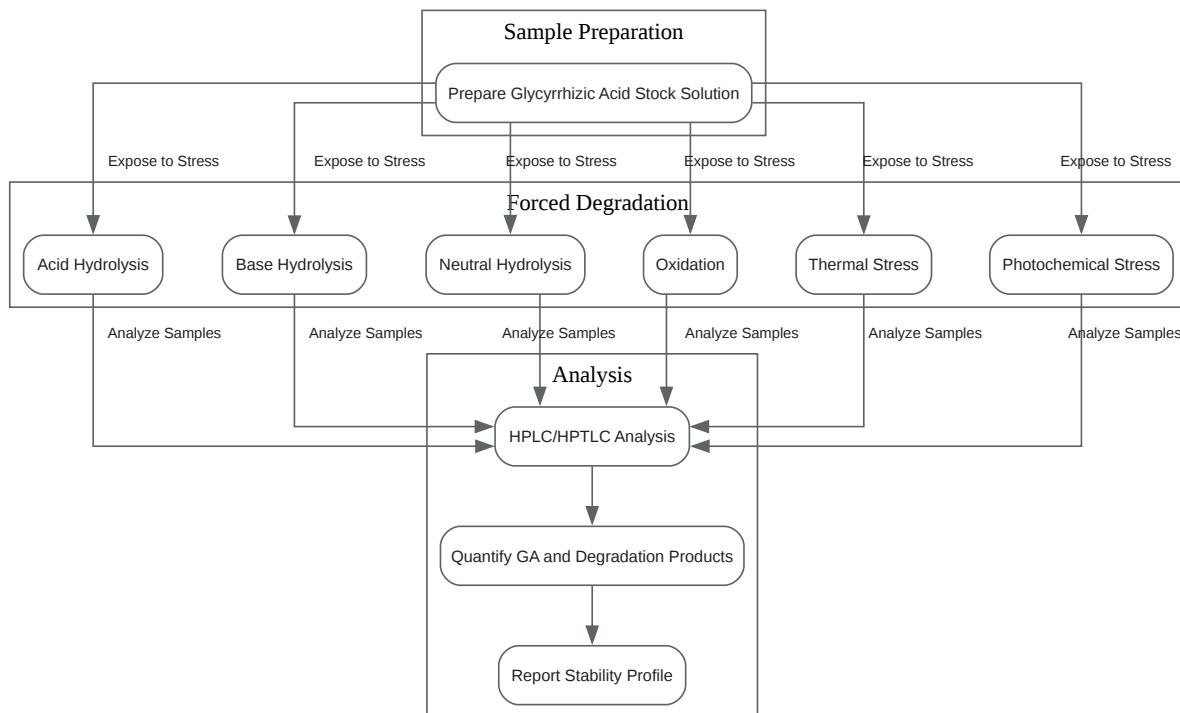
This method can be used for the quantitative analysis of **Glycyrrhizic Acid** and its degradation products.[11][13][14]

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 125 mm x 4.0 mm, 5 µm).[13]
 - Mobile Phase: Isocratic mixture of 5.3 mM phosphate buffer and acetonitrile (65:35 v/v). [13] Alternatively, a gradient elution with 0.1% formic acid in water and acetonitrile can be used.[11]
 - Flow Rate: 1 mL/min.[11]

- Detection Wavelength: 252 nm.[[13](#)]
- Injection Volume: 10 µL.[[14](#)]
- Standard and Sample Preparation:
 - Prepare a stock solution of **Glycyrrhizic Acid** standard (e.g., 620 µg/mL) in hot water.[[13](#)]
 - Create a calibration curve by diluting the stock solution to a range of concentrations (e.g., 12.4 to 124 µg/mL).[[13](#)]
 - Prepare samples from the forced degradation study by diluting them to fall within the calibration range.
- Analysis:
 - Inject the standards and samples onto the HPLC system.
 - Identify and quantify the **Glycyrrhizic Acid** peak based on the retention time and calibration curve.
 - Degradation products will appear as separate peaks.

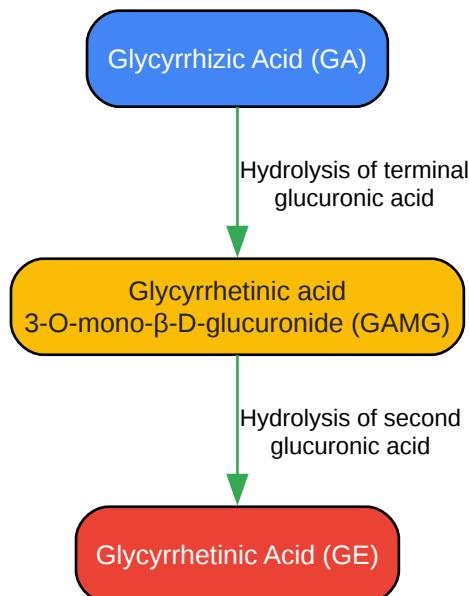
Visualizations

Logical Workflow for Glycyrrhizic Acid Stability Assessment

[Click to download full resolution via product page](#)

Caption: Workflow for assessing the stability of **Glycyrrhizic Acid**.

Hydrolytic Degradation Pathway of Glycyrrhizic Acid



[Click to download full resolution via product page](#)

Caption: Hydrolysis pathway of **Glycyrrhizic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Stress degradation studies and stability-indicating TLC-densitometric method of glycyrrhetic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 2. repository.uobaghdad.edu.iq [repository.uobaghdad.edu.iq]
- 3. researchgate.net [researchgate.net]
- 4. Glycyrrhizic acid | 1405-86-3 [chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. researchgate.net [researchgate.net]
- 7. dovepress.com [dovepress.com]
- 8. researchgate.net [researchgate.net]

- 9. mdpi.com [mdpi.com]
- 10. Hydrolysis of glycyrrhizin to 18 beta-glycyrrhetyl monoglucuronide by lysosomal beta-D-glucuronidase of animal livers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. tandfonline.com [tandfonline.com]
- 13. Quantitative analysis of Glycyrrhizic acid from a polyherbal preparation using liquid chromatographic technique - PMC [pmc.ncbi.nlm.nih.gov]
- 14. ojs2.sbmuc.ac.ir [ojs2.sbmuc.ac.ir]
- To cite this document: BenchChem. [How to prevent the degradation of Glycyrrhizic acid during storage.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7820763#how-to-prevent-the-degradation-of-glycyrrhizic-acid-during-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com